

Incompatible materials and storage conditions for Pigment Yellow 14

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Compound of Interest

Compound Name: Pigment Yellow 14

Cat. No.: B2915567 Get Quote

Technical Support Center: Pigment Yellow 14

This technical support center provides guidance on the proper handling and storage of **Pigment Yellow 14**, with a focus on incompatible materials and environmental conditions to avoid.

Frequently Asked Questions (FAQs)

Q1: What is **Pigment Yellow 14** and what are its general properties?

Pigment Yellow 14 is a diarylide yellow pigment, a type of azo compound, with the chemical formula C₃₄H₃₀Cl₂N₆O₄.[1] It is a yellow powder that is insoluble in water and slightly soluble in toluene.[1][2] It is known for its good lightfastness and heat stability.[1]

Q2: Is **Pigment Yellow 14** chemically stable?

Yes, **Pigment Yellow 14** is chemically stable under standard ambient conditions, such as room temperature.[1][3][4]

Q3: What materials are incompatible with Pigment Yellow 14?

It is crucial to avoid contact between **Pigment Yellow 14** and the following materials:

Strong oxidizing agents[4][5]



- Strong reducing agents[4][5]
- Strong acids and alkalis[6]

Contact with these substances can lead to hazardous chemical reactions.

Q4: What are the recommended storage conditions for **Pigment Yellow 14**?

To ensure its stability and safety, **Pigment Yellow 14** should be stored under the following conditions:

- In a cool, dry, and well-ventilated area.[3][4][5]
- In tightly closed containers to prevent moisture absorption and contamination.[3][4][5]
- Away from sources of heat and ignition.[5]

Q5: Are there any specific environmental conditions to avoid during storage or experiments?

Yes, you should avoid the following:

- Excess heat: Thermal decomposition can occur at temperatures above 200°C.[1][3]
- Dust formation: The accumulation of dust can create a risk of a dust explosion.[3]
- Ignition sources: Due to the risk of dust explosion, all potential ignition sources should be eliminated from the storage and handling areas.[5][7]

Troubleshooting Guide



Issue Encountered	Possible Cause	Recommended Action
Color change or degradation of the pigment.	Exposure to incompatible materials (strong acids, bases, oxidizing or reducing agents).	Immediately isolate the contaminated pigment. Review handling procedures to prevent cross-contamination. Dispose of the contaminated material according to safety guidelines.
Exposure to high temperatures.	Ensure the processing temperature does not exceed 180-200°C.[1] Store the pigment away from heat sources.	
Clumping or poor dispersion of the pigment.	Absorption of moisture due to improper storage.	Always store Pigment Yellow 14 in tightly sealed containers in a dry environment.[3][4][5] If clumping occurs, gentle mechanical de-agglomeration might be possible, but it is best to prevent it.
Unexpected chemical reaction or fuming.	Accidental mixing with an incompatible chemical.	Evacuate the area immediately. If safe to do so, and you are trained for it, contain the spill. Refer to the Safety Data Sheet (SDS) for emergency procedures.[3][4]

Experimental Protocols

Protocol for Safe Handling of Pigment Yellow 14 in a Laboratory Setting

 Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat. In case of significant dust generation, use respiratory protection.



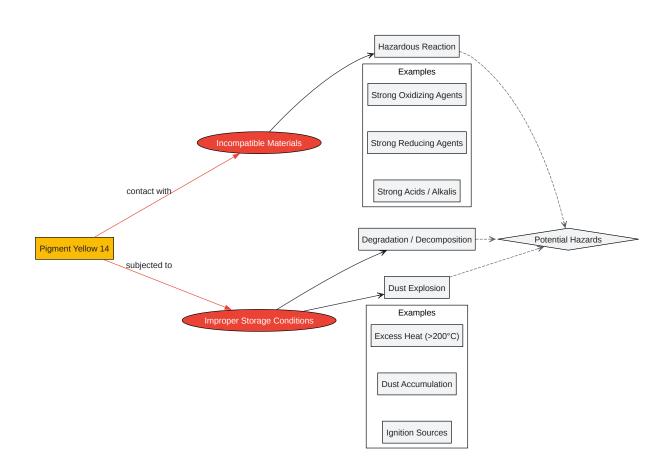
- Ventilation: Handle the pigment in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust.[4]
- Dispensing: When weighing or transferring the pigment, minimize dust creation. Use a spatula and avoid pouring from a height.
- Compatibility Check: Before mixing **Pigment Yellow 14** with any other substance, ensure they are compatible by consulting the SDS and relevant chemical compatibility charts.
- Waste Disposal: Dispose of waste Pigment Yellow 14 and contaminated materials in accordance with local, state, and federal regulations. Do not discharge into drains or surface waters.[3]

Quantitative Data Summary

Property	Value
Melting Point	336 °C[1]
Heat Resistance	Up to 180-200 °C[1][3]
Density	1.35 - 1.64 g/cm ³ [1]
Solubility in Water	Insoluble[1]

Logical Relationships Diagram





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Caption: Incompatibilities and storage hazards for Pigment Yellow 14.



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